

Spectroscopic Analysis of 2,6-Dichloro-N,N-dimethylaniline: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dichloro-N,N-dimethylaniline

CAS No.: 56961-05-8

Cat. No.: B3053911

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of available spectroscopic data for the compound **2,6-Dichloro-N,N-dimethylaniline**. Due to the limited availability of public experimental spectra for this specific molecule, this document presents predicted mass spectrometry data and an analysis of expected nuclear magnetic resonance (NMR) and infrared (IR) spectral features based on its chemical structure. Detailed, generalized experimental protocols for acquiring such data are also provided.

Spectroscopic Data Summary

The following tables summarize the available and expected spectroscopic data for **2,6-Dichloro-N,N-dimethylaniline**.

Mass Spectrometry

Mass spectrometry data is crucial for determining the molecular weight and fragmentation pattern of a compound. While experimental mass spectra for **2,6-Dichloro-N,N-dimethylaniline** are not readily available in the public domain, predicted data from

computational models provides valuable insight into the expected mass-to-charge ratios of various adducts.

Table 1: Predicted Mass Spectrometry Data for **2,6-Dichloro-N,N-dimethylaniline**

Adduct Ion	Predicted m/z
[M+H] ⁺	190.01848
[M+Na] ⁺	212.00042
[M-H] ⁻	188.00392
[M+NH ₄] ⁺	207.04502
[M+K] ⁺	227.97436
[M] ⁺	189.01065
[M] ⁻	189.01175

Data sourced from PubChem CID 42057.[\[1\]](#)[\[2\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental NMR data for **2,6-Dichloro-N,N-dimethylaniline** was not found in a comprehensive search of available scientific literature and databases. However, the expected chemical shifts and multiplicities can be predicted based on the molecular structure.

Table 2: Predicted ¹H NMR Spectral Data for **2,6-Dichloro-N,N-dimethylaniline**

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
N(CH ₃) ₂	~ 2.7 - 3.0	Singlet (s)	6H
Aromatic H (H4)	~ 7.2 - 7.4	Triplet (t)	1H
Aromatic H (H3, H5)	~ 7.0 - 7.2	Doublet (d)	2H

Table 3: Predicted ¹³C NMR Spectral Data for **2,6-Dichloro-N,N-dimethylaniline**

Carbon	Predicted Chemical Shift (δ , ppm)
N(CH ₃) ₂	~ 45
Aromatic C (C4)	~ 128
Aromatic C (C3, C5)	~ 129
Aromatic C-Cl (C2, C6)	~ 135
Aromatic C-N (C1)	~ 150

Infrared (IR) Spectroscopy

Specific experimental IR spectra for **2,6-Dichloro-N,N-dimethylaniline** are not publicly available. The following table outlines the expected characteristic absorption bands based on the functional groups present in the molecule.

Table 4: Expected Infrared (IR) Absorption Bands for **2,6-Dichloro-N,N-dimethylaniline**

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
C-H (Aromatic)	3000 - 3100	Medium
C-H (Alkyl)	2850 - 3000	Medium
C=C (Aromatic)	1450 - 1600	Medium to Strong
C-N (Aromatic Amine)	1250 - 1360	Strong
C-Cl (Aryl Halide)	1000 - 1100	Strong

Experimental Protocols

The following sections describe generalized methodologies for the acquisition of spectroscopic data for substituted anilines like **2,6-Dichloro-N,N-dimethylaniline**.

NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 5-10 mg of **2,6-Dichloro-N,N-dimethylaniline** in 0.5-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

^1H and ^{13}C NMR Data Acquisition:

- Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- For ^1H NMR, a typical spectral width of -2 to 12 ppm is used with a sufficient number of scans to achieve a good signal-to-noise ratio.
- For ^{13}C NMR, a wider spectral width (e.g., 0 to 220 ppm) is necessary. A proton-decoupled pulse sequence is typically used to simplify the spectrum and enhance the signal of carbon atoms.

Infrared (IR) Spectroscopy

Sample Preparation:

- Attenuated Total Reflectance (ATR): A small amount of the solid sample is placed directly on the ATR crystal.
- KBr Pellet: Grind a small amount of the sample with dry potassium bromide (KBr) and press the mixture into a thin, transparent pellet.

Data Acquisition:

- Record the spectrum using a Fourier-Transform Infrared (FTIR) spectrometer.
- Collect a background spectrum of the empty sample compartment or the pure KBr pellet.
- Scan the sample over a typical range of 4000 to 400 cm^{-1} .

- The final spectrum is presented as percent transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry

Sample Introduction and Ionization:

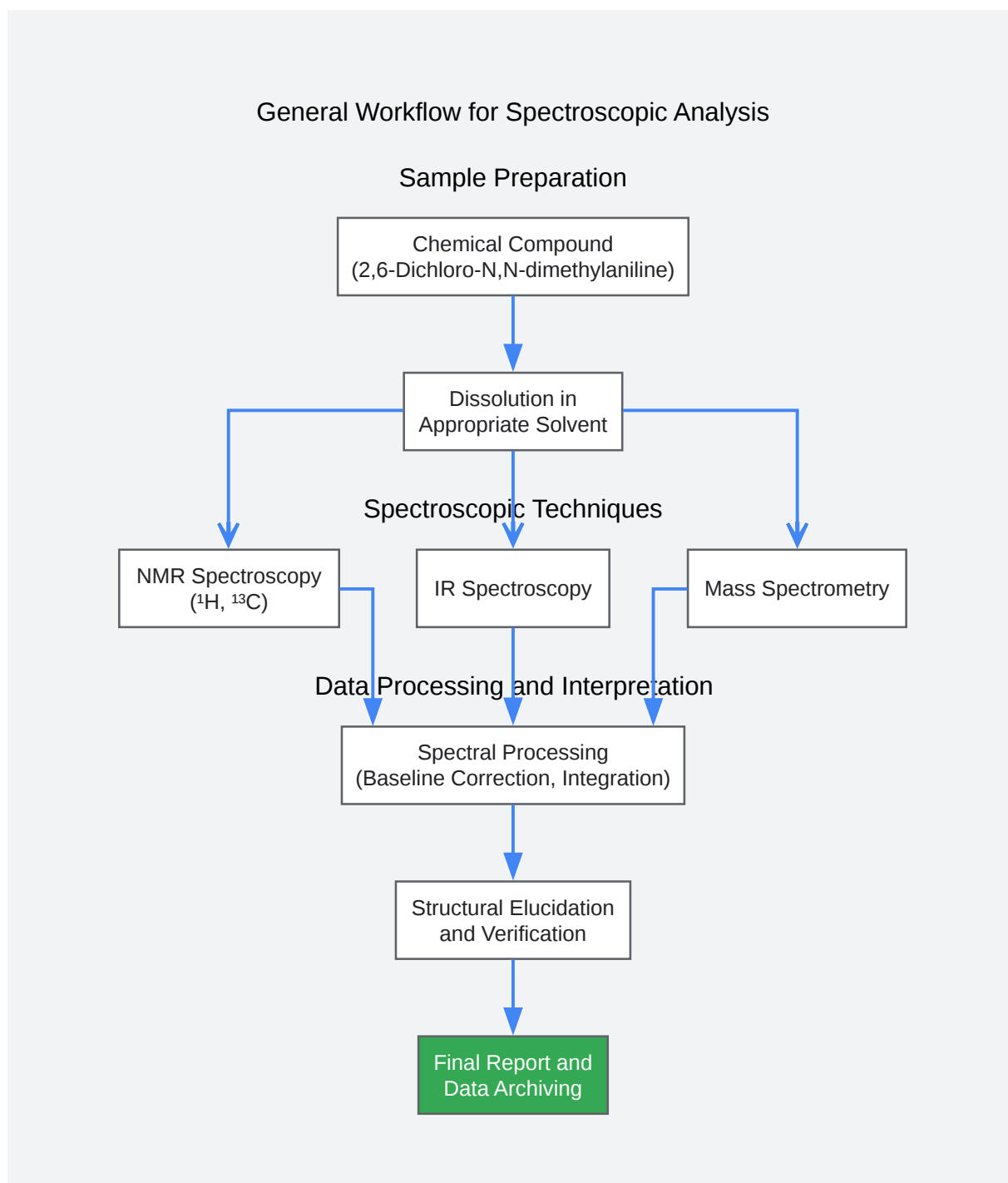
- The sample can be introduced via direct infusion or coupled with a chromatographic technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- For GC-MS, the sample is vaporized and separated on a capillary column before entering the mass spectrometer.
- For LC-MS, the sample is dissolved in a suitable solvent and separated on an HPLC column.
- Common ionization techniques include Electron Ionization (EI) for GC-MS and Electrospray Ionization (ESI) for LC-MS.

Data Acquisition:

- The mass analyzer (e.g., quadrupole, time-of-flight) separates the ions based on their mass-to-charge ratio (m/z).
- A mass spectrum is generated, plotting ion intensity against m/z .

Workflow and Visualization

The general workflow for the spectroscopic analysis of a chemical compound is outlined below.



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A generalized workflow for the spectroscopic analysis of a chemical compound.

This diagram illustrates the logical flow from sample preparation through various spectroscopic analyses to the final data interpretation and reporting.

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References

- 1. 2,6-Dichloro-N,N-dimethylaniline | C₈H₉Cl₂N | CID 42057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 2,6-dichloro-n,n-dimethylaniline (C₈H₉Cl₂N) [pubchemlite.lcsb.uni.lu]
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